

physical and chemical properties of 4-Ethyl-3,4-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-3,4-dimethyloctane

Cat. No.: B14551520

[Get Quote](#)

An In-depth Technical Guide to 4-Ethyl-3,4-dimethyloctane

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethyl-3,4-dimethyloctane is a branched alkane with the molecular formula $C_{12}H_{26}$. As a saturated hydrocarbon, it is a non-polar compound with physical and chemical properties characteristic of other alkanes of similar molecular weight. This technical guide provides a summary of its known physical and chemical properties, detailed experimental protocols for their determination, and a visualization of its key identifiers. Due to the limited availability of experimental data for this specific isomer, many of the presented values are computed.

Data Presentation: Physical and Chemical Properties

The following tables summarize the available quantitative data for **4-Ethyl-3,4-dimethyloctane**. It is important to note that most of this data is computed and not derived from direct experimental measurement.

| Identifier | Value | Source |
|-------------------|---|--------|
| IUPAC Name | 4-Ethyl-3,4-dimethyloctane | [1] |
| CAS Number | 62183-60-2 | [1][2] |
| Molecular Formula | C12H26 | [1][2] |
| Molecular Weight | 170.3348 g/mol | [1][2] |
| Canonical SMILES | <chem>CCCCC(C)(CC)C(C)CC</chem> | [1] |
| InChI | InChI=1S/C12H26/c1-6-9-10-12(5,8-3)11(4)7-2/h11H,6-10H2,1-5H3 | [1] |
| InChIKey | WBKPODGAYHVUMM-UHFFFAOYSA-N | [1] |

| Computed Physical Property | Value | Source |
|--|---------------------------------|--------|
| Boiling Point (Predicted) | Not available in free resources | |
| Melting Point (Predicted) | Not available in free resources | |
| Density (Predicted) | Not available in free resources | |
| Flash Point (Predicted) | Not available in free resources | |
| Vapor Pressure (Predicted) | Not available in free resources | |
| LogP (Octanol-Water Partition Coefficient) | 5.8 | [3] |
| Refractive Index (Predicted) | Not available in free resources | |
| Polarizability | Not available in free resources | |

Chemical Properties and Reactivity

As a saturated alkane, **4-Ethyl-3,4-dimethyloctane** is relatively inert under normal conditions. Its chemical reactivity is characterized by the following:

- **Combustion:** Like all hydrocarbons, it will undergo combustion in the presence of excess oxygen to produce carbon dioxide and water, releasing a significant amount of energy.
- **Halogenation:** In the presence of ultraviolet light, it can undergo free-radical substitution reactions with halogens (e.g., chlorine, bromine).
- **Cracking:** At high temperatures and/or in the presence of a catalyst, the carbon-carbon bonds can break in a process called cracking, yielding smaller, more volatile alkanes and alkenes.

Due to its non-polar nature, **4-Ethyl-3,4-dimethyloctane** is expected to be soluble in other non-polar organic solvents and insoluble in polar solvents like water.

Experimental Protocols

While specific experimental data for **4-Ethyl-3,4-dimethyloctane** is not readily available, the following are detailed methodologies for determining the key physical properties of branched alkanes.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient way to determine the boiling point of a small liquid sample.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)

- Mineral oil

Procedure:

- Add a small amount of **4-Ethyl-3,4-dimethyloctane** to the small test tube.
- Place the capillary tube (sealed end up) into the test tube.
- Attach the test tube to the thermometer.
- Place the thermometer and attached test tube into the Thiele tube, ensuring the sample is level with the side arm.
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

The density of liquid **4-Ethyl-3,4-dimethyloctane** can be determined using a pycnometer or a digital density meter.

Using a Pycnometer:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium.
- Record the mass of the pycnometer filled with water.
- Empty and dry the pycnometer.

- Fill the pycnometer with **4-Ethyl-3,4-dimethyloctane** and return it to the water bath to reach the same temperature.
- Record the mass of the pycnometer filled with the sample.
- Calculate the density of the sample using the known density of water at that temperature.

Structural Elucidation and Purity Assessment

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for separating and identifying components of a mixture.

Protocol Outline:

- Sample Preparation: Dilute a small amount of **4-Ethyl-3,4-dimethyloctane** in a volatile organic solvent (e.g., hexane).
- Injection: Inject the sample into the GC.
- Separation: The sample is vaporized and travels through a capillary column. The retention time (the time it takes for the compound to pass through the column) can be used for identification when compared to a known standard.
- Detection (MS): As the compound elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum is a unique fingerprint of the molecule and can be used to confirm its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of a molecule.

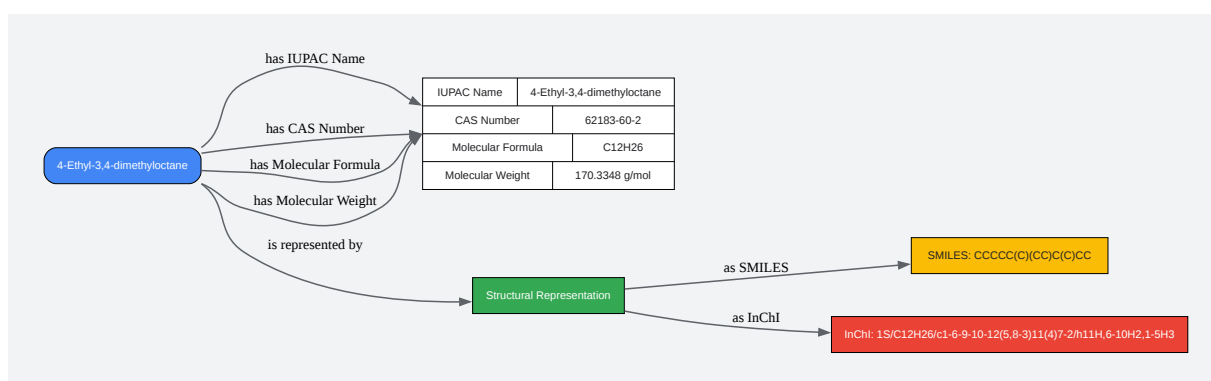
Protocol Outline:

- Sample Preparation: Dissolve a small amount of **4-Ethyl-3,4-dimethyloctane** in a deuterated solvent (e.g., CDCl_3).
- Data Acquisition: Place the sample in the NMR spectrometer and acquire the ^1H and ^{13}C spectra.

- Spectral Analysis:

- ^1H NMR: The chemical shifts, integration, and splitting patterns of the proton signals will reveal the different types of hydrogen atoms and their connectivity.
- ^{13}C NMR: The number of signals and their chemical shifts will indicate the number of unique carbon environments in the molecule.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Key identifiers and structural representations of **4-Ethyl-3,4-dimethyloctane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gas Chromatography: Analysis of a Hydrocarbon Mixture [sites.pitt.edu]
- 2. benchchem.com [benchchem.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]

- To cite this document: BenchChem. [physical and chemical properties of 4-Ethyl-3,4-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14551520#physical-and-chemical-properties-of-4-ethyl-3-4-dimethyloctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com